

# Navigating the Disposal of PCM19: A Guide for Laboratory Professionals

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Proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals handling materials designated as **PCM19**, understanding the correct disposal procedures is paramount. However, "**PCM19**" is a designation applied to various chemical products with different compositions and hazard profiles. Therefore, the first and most crucial step is to identify the specific type of **PCM19** you are using by consulting its Safety Data Sheet (SDS).

This guide provides essential information on the disposal procedures for different categories of products that may be labeled as **PCM19**, based on publicly available SDS.

## Identifying Your PCM19: A Comparative Overview

The designation "**PCM19**" has been found in association with at least two distinct types of chemical products: paraffinic oils and amine-based epoxy hardeners. Their properties and associated hazards differ significantly, which directly impacts their disposal routes.

Product Type	Common Designations	Key Hazardous Components	Primary Hazards
Paraffinic Oil	CMP 19, CITGO Pacemaker® 19	Severely Hydrotreated Paraffinic Oil	Generally low hazard. May cause mild skin or eye irritation.
Amine-Based Epoxy Hardener	Epamine PC 19	Benzyl alcohol, 1,3- Bis(aminomethyl)benz ene (MXDA), 3- aminomethyl-3,5,5- trimethylcyclohexylami ne	Corrosive, harmful if inhaled or ingested, can cause severe skin burns and eye damage, skin sensitization, and is harmful to aquatic life.

It is imperative to consult the manufacturer-specific SDS for the exact composition and safety information of your product.

## Step-by-Step Disposal Procedures

Disposal of chemical waste is regulated by federal, state, and local authorities. In the United States, the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) governs the management of hazardous waste.<sup>[1][2][3][4][5][6]</sup> Laboratories must adhere to these regulations and their institution's specific hazardous waste management plan.<sup>[7][8][9][10]</sup>

## Disposal of Paraffinic Oil-Based PCM19

Used or unwanted paraffinic oils are typically managed as non-hazardous waste unless they have been contaminated with a hazardous substance.

Immediate Safety Precautions:

- Wear appropriate Personal Protective Equipment (PPE), including gloves and safety glasses.
- Avoid prolonged skin contact.

- Ensure adequate ventilation.

#### Disposal Protocol:

- Containerization: Collect waste oil in a clearly labeled, leak-proof container. The container must be compatible with the oil.
- Labeling: Label the container as "Used Oil" or "Waste Oil." Include the date and contents.
- Storage: Store the container in a designated satellite accumulation area, away from incompatible materials.[\[10\]](#)
- Disposal: Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor. Do not dispose of down the drain.

## Disposal of Amine-Based Epoxy Hardener PCM19

Amine-based hardeners are considered hazardous waste due to their corrosive and toxic properties.

#### Immediate Safety Precautions:

- Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Work in a well-ventilated area, preferably a fume hood.
- Have an eyewash station and safety shower readily accessible.

#### Disposal Protocol:

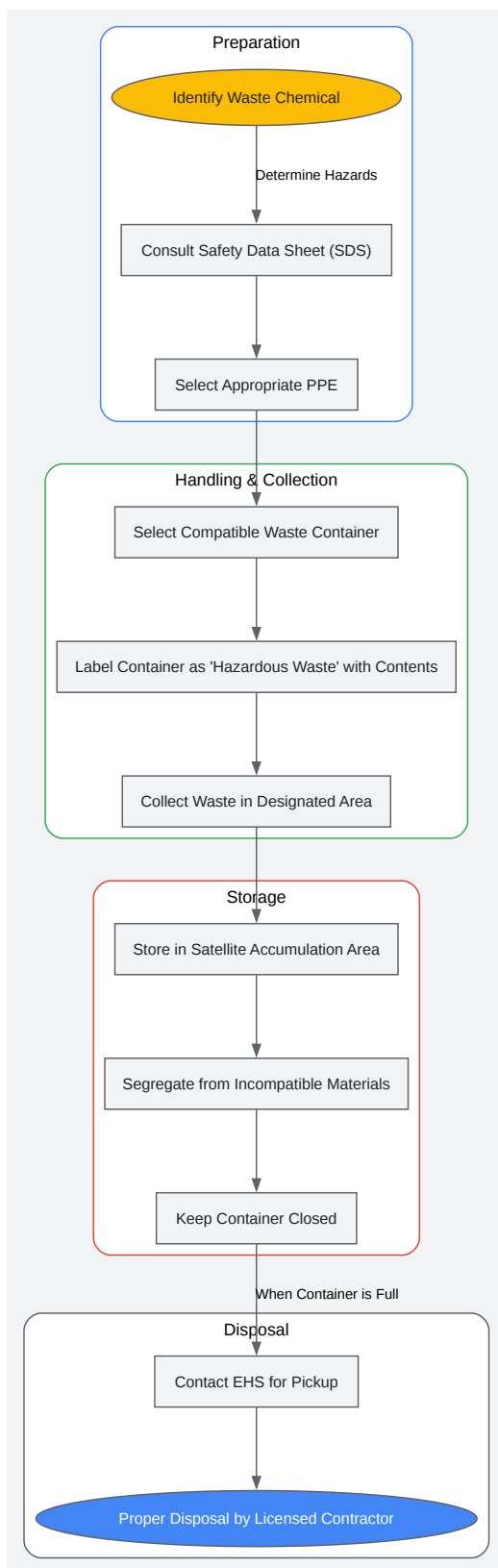
- Do Not Mix: Do not mix amine-based hardener waste with other chemical waste streams unless specifically instructed to do so by your EHS department.
- Containerization: Collect the waste in a designated, compatible, and clearly labeled hazardous waste container.
- Labeling: The container must be labeled with the words "Hazardous Waste," the full chemical name(s) of the contents, and the associated hazards (e.g., "Corrosive," "Toxic").[\[11\]](#)

- Storage: Keep the container tightly closed and store it in a designated satellite accumulation area, segregated from incompatible materials like acids and oxidizers.[10][11]
- Disposal: Contact your institution's EHS department for pickup and disposal. Never pour this waste down the drain.[7]

For situations where small amounts of unused resin and hardener are present, they can be mixed in the proper ratio and allowed to cure fully. The resulting inert solid can often be disposed of as non-hazardous solid waste.[12][13][14][15][16] However, this should only be done in a well-ventilated area and away from combustible materials, as the curing process can generate heat.[15]

## General Chemical Waste Disposal Workflow

The following diagram illustrates a general workflow for the proper disposal of laboratory chemical waste. This process should be adapted to the specific requirements of your institution and the nature of the chemical being disposed of.



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Caption: General workflow for laboratory chemical waste disposal.

Disclaimer: This information is intended as a general guide. Always consult the specific Safety Data Sheet (SDS) for your product and follow all federal, state, local, and institutional regulations for chemical waste disposal.

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